Measuring the Magnetic Entropy Change in GdNi₃: Application Notes and Protocols

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Compound of Interest	
Compound Name:	*Gadolinium--nickel (1/3)*
Cat. No.:	*B15486732* Get Quote

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This document provides a detailed guide for measuring the magnetic entropy change in the intermetallic compound Gadolinium Nickel Three (GdNi₃). The magnetocaloric effect (MCE), the intrinsic property of a magnetic material to change temperature upon the application or removal of a magnetic field, is quantified by the magnetic entropy change ($-\Delta S_m$). Understanding this property is crucial for the development of magnetic refrigeration technologies, which offer an energy-efficient and environmentally friendly alternative to conventional gas-compression refrigeration.

Theoretical Background

The magnetic entropy change ($-\Delta S_m$) in a material upon a magnetic field change from H_1 to H_2 is fundamentally derived from Maxwell's thermodynamic relations. It can be calculated indirectly from isothermal magnetization measurements or from heat capacity data under different magnetic fields.

From Isothermal Magnetization:

The most common indirect method involves measuring a series of isothermal magnetization curves (M vs. H) at different constant temperatures (T) around the material's magnetic ordering temperature (Curie temperature, T_c). The magnetic entropy change is then calculated using the following integral form of Maxwell's relation:

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$$\Delta S_m(T, \Delta H) = \int[H_2 \text{ to } H_1] (\partial M(T,H)/\partial T)_h \, dH$$

Where:

- ΔS_m is the magnetic entropy change.

- M is the magnetization.

- T is the absolute temperature.

- H is the applied magnetic field.

From Heat Capacity Measurements:

Alternatively, $-\Delta S_m$ can be determined from the heat capacity (C_p) of the material measured as a function of temperature under different constant magnetic fields (H). The total entropy S(T,H) is calculated by integrating $C_p(T,H)/T$ with respect to temperature. The magnetic entropy change is then the difference in the total entropy between the measurements at different magnetic fields.

Experimental Protocols

Precise and repeatable measurements are critical for accurately determining the magnetocaloric properties of $GdNi_3$. Below are detailed protocols for the indirect measurement of magnetic entropy change from magnetization data.

Sample Preparation

- Synthesis: Prepare polycrystalline $GdNi_3$ samples by arc-melting stoichiometric amounts of high-purity Gd and Ni (typically >99.9%) in an inert argon atmosphere. To ensure homogeneity, the ingot should be flipped and re-melted several times.

- Annealing: Homogenize the as-cast ingot by annealing it in a sealed quartz tube under vacuum at an appropriate temperature (e.g., 800-900 °C) for an extended period (e.g., one week).

- Characterization: Verify the crystal structure and phase purity of the annealed sample using X-ray diffraction (XRD).

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- Sample Shaping: Cut a small, regularly shaped piece of the sample (e.g., a small cuboid or sphere) for magnetic measurements to allow for accurate demagnetization factor correction.

Isothermal Magnetization Measurement Protocol

This protocol outlines the steps for collecting the necessary M-H-T data using a Vibrating Sample Magnetometer (VSM) or a SQUID magnetometer.

- Sample Mounting: Securely mount the $GdNi_3$ sample in the magnetometer's sample holder, ensuring good thermal contact.

- Temperature Stabilization: Cool the sample to a temperature well below its expected Curie temperature. The Curie temperature for the related compound GdNi is approximately 70 K[1].

- Data Acquisition Loop (Isothermal Sweeps): a. Set the target temperature and allow the system to stabilize, ensuring temperature stability within ±0.01 K. b. Perform an isothermal magnetization measurement by sweeping the magnetic field from zero up to the maximum desired field (e.g., 5 T) and then back to zero. Record the magnetization (M) as a function of the applied magnetic field (H). c. Increase the temperature by a small, constant increment (e.g., 2 K) and repeat step 3b. d. Continue this process through the magnetic transition region and to a temperature well above the Curie temperature. A sufficient number of isotherms (e.g., 20-30) should be measured to ensure accurate calculation of the temperature derivative $(\partial M/\partial T)$[2].

Data Analysis Protocol

- Data Processing: From the collected M(H,T) data, for each temperature, create a data set of M vs. T at constant H values.

- Numerical Differentiation: At each constant magnetic field, numerically calculate the derivative $(\partial M/\partial T)_h$ as a function of temperature.

- Numerical Integration: Using the calculated derivatives, numerically integrate $(\partial M/\partial T)_h$ with respect to the magnetic field from H_1 (typically 0 T) to H_2 (the maximum applied field) at each temperature to obtain $\Delta S_m(T, \Delta H)$.

- Plotting: Plot the calculated $-\Delta S_m$ as a function of temperature for different magnetic field changes (e.g., ΔH = 1 T, 2 T, 3 T, 4 T, 5 T). The peak of this curve will indicate the maximum magnetic entropy change and the temperature at which it occurs, which is typically near the Curie temperature.
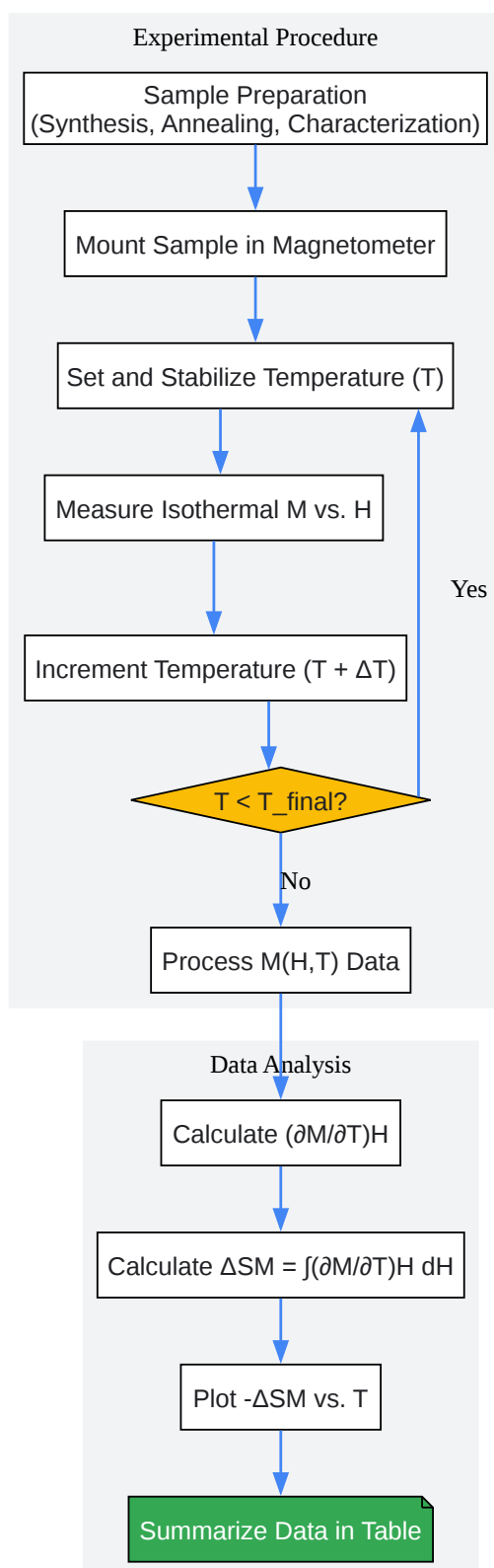
Data Presentation

While specific experimental data for the magnetic entropy change of $GdNi_3$ is not readily available in the searched literature, the following table provides a template for summarizing the key magnetocaloric parameters once the measurements are performed. For illustrative purposes, hypothetical values are included.

Magnetic Field Change (ΔH)	Peak Temperature (T_{pk}) (K)	Maximum Magnetic Entropy Change ($-\Delta S_m^{max}$) (J kg^{-1} K^{-1})	Refrigerant Capacity (RC) (J kg^{-1})
0 - 1 T	70	1.5	30
0 - 2 T	71	2.8	65
0 - 3 T	72	3.9	105
0 - 5 T	74	5.5	200

Note: The values in this table are hypothetical and should be replaced with experimental data for $GdNi_3$.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental and data analysis process for determining the magnetic entropy change from isothermal magnetization measurements.

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Experimental Procedure

Sample Preparation
(Synthesis, Annealing, Characterization)

↓

Mount Sample in Magnetometer

↓

Set and Stabilize Temperature (T)

↓

Measure Isothermal M vs. H

↓

Increment Temperature (T + ΔT)

↓

T < T_final?

Yes

No

Process M(H,T) Data

Data Analysis

Calculate $(\partial M/\partial T)_H$

↓

Calculate $\Delta SM = \int (\partial M/\partial T)_H\, dH$

↓

Plot -ΔSM vs. T

↓

Summarize Data in Table

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Caption: Workflow for determining magnetic entropy change.

Concluding Remarks

This application note provides a comprehensive framework for the experimental determination of the magnetic entropy change in $GdNi_3$. Adherence to these protocols will enable researchers to obtain reliable and reproducible data on the magnetocaloric properties of this material, which is essential for evaluating its potential in magnetic refrigeration applications. The provided workflow and data presentation structure offer a standardized approach for reporting findings in this field.

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References

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